

# Molecular structure and weight of 2-Methylindolin-1-amine hydrochloride.

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## Compound of Interest

Compound Name: 2-Methylindolin-1-amine  
hydrochloride

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## An In-depth Technical Guide to 2-Methylindolin-1-amine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **2-Methylindolin-1-amine hydrochloride**. This document is intended for an audience of researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

## Molecular Structure and Properties

**2-Methylindolin-1-amine hydrochloride** is a heterocyclic amine that is primarily utilized as a synthetic intermediate in the pharmaceutical industry.<sup>[1][2][3]</sup> Its core structure consists of a 2-methyl-substituted indoline ring with an amino group attached to the nitrogen at position 1, and it is supplied as a hydrochloride salt.

## Chemical Identifiers and Molecular Weight

The fundamental properties of **2-Methylindolin-1-amine hydrochloride** are summarized in the table below, providing a quick reference for its key identifiers and molecular characteristics.

Property	Value	Reference(s)
Molecular Formula	C <sub>9</sub> H <sub>13</sub> ClN <sub>2</sub>	[1][2]
Molecular Weight	184.67 g/mol	[1][2][4]
IUPAC Name	2-methyl-2,3-dihydroindol-1-amine;hydrochloride	[2][5]
CAS Registry Number	102789-79-7, 31529-47-2	[1][5]
InChI	InChI=1S/C9H12N2.ClH/c1-7-6-8-4-2-3-5-9(8)11(7)10;/h2-5,7H,6,10H2,1H3;1H	[1]
Canonical SMILES	CC1CC2=CC=CC=C2N1N.Cl	[1]

## Physical and Chemical Properties

The known physical and chemical characteristics of this compound are detailed in the following table.

Property	Value	Reference(s)
Appearance	Solid, Almost white or Light brown crystalline powder	[1]
Storage	Sealed in dry, Room Temperature or 2-8°C in an inert atmosphere	[1]
Purity	>95%	[2]

## Synthesis and Experimental Protocols

The primary application of **2-Methylindolin-1-amine hydrochloride** is as a precursor in the synthesis of the antihypertensive and diuretic agent, Indapamide.[1][2][3] The synthesis of **2-Methylindolin-1-amine hydrochloride** typically proceeds through the formation of the free base, 1-amino-2-methylindoline, which is then converted to its hydrochloride salt.

## Synthesis of 1-Amino-2-methylindoline

A common method for the synthesis of 1-amino-2-methylindoline involves the reductive amination of 2-methylindoline.<sup>[1]</sup> A detailed experimental protocol, as described in the patent literature, is as follows:

### Materials:

- 2-methylindoline (140 g)
- Methanol (1 liter)
- Concentrated hydrochloric acid (approx. 95 ml)
- Sodium nitrite (73 g) in water (25% solution)
- Sodium bicarbonate
- Zinc dust (156 g)
- Ammonium carbonate (264 g) in water (1 liter)
- Toluene

### Procedure:

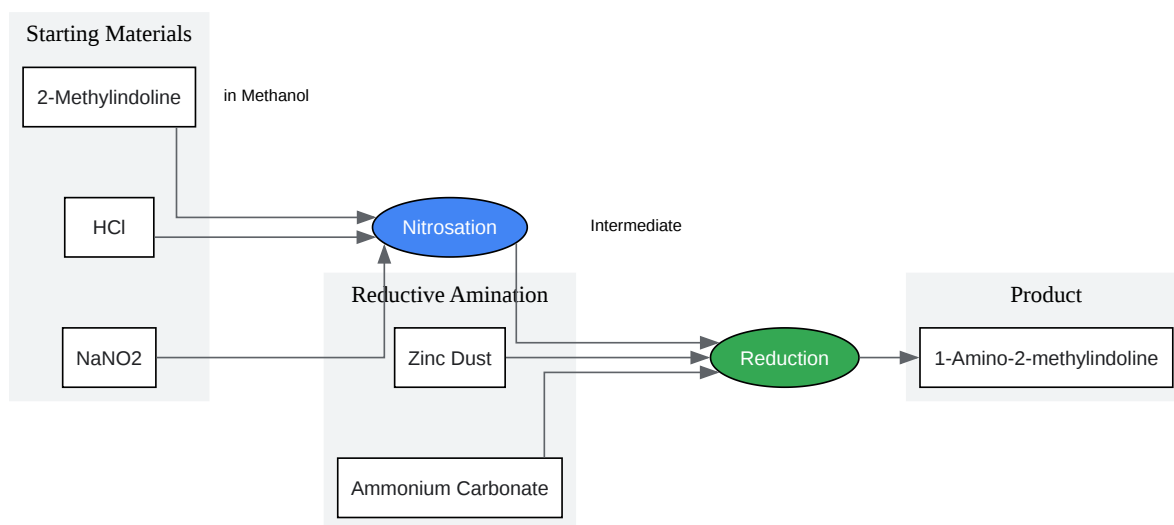
- Dissolve 140 g of 2-methylindoline in 1 liter of methanol.
- Add approximately 95 ml of concentrated hydrochloric acid and cool the solution to 15°C.
- Add a 25% solution of sodium nitrite (73 g) in water dropwise at a temperature of 5-10°C.
- Adjust the pH of the solution to approximately 7.5 with sodium bicarbonate.
- Add 156 g of zinc dust to the mixture.
- While maintaining the temperature at about 5°C, add a solution of 264 g of ammonium carbonate in 1 liter of water over a period of about 1.5 hours.

- Stir the mixture at 5-10°C, then warm to 40°C, and filter.
- Wash the residue with toluene.

This procedure yields the free base, 1-amino-2-methylindoline. The hydrochloride salt is then prepared from this free base.

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of 1-amino-2-methylindoline.



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Caption: Synthesis workflow for 1-amino-2-methylindoline.

## Biological and Chemical Activity

While the primary role of **2-Methylindolin-1-amine hydrochloride** is a synthetic intermediate, some general potential for biological interaction can be inferred from its structure. The presence of the amino group suggests potential for hydrogen bonding with biological targets such as enzymes.[1] However, specific studies detailing the biological activity or signaling pathways directly involving **2-Methylindolin-1-amine hydrochloride** are not widely available in the public domain. Its utility is predominantly in serving as a building block for more complex, biologically active molecules.[1]

## Conclusion

**2-Methylindolin-1-amine hydrochloride** is a well-defined chemical compound with established physical and chemical properties. Its significance lies in its role as a key intermediate in the synthesis of pharmaceuticals, most notably Indapamide. The synthetic route to this compound is well-documented, allowing for its production for research and development purposes. While direct biological activity is not its primary feature, its structural components provide a foundation for the synthesis of compounds with therapeutic potential. This guide serves as a foundational resource for professionals requiring technical information on this compound.

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